

Physical characteristics of (3-Bromopyridin-4-YL)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3-Bromopyridin-4-YL)methanol

Cat. No.: B599396

[Get Quote](#)

An In-depth Technical Guide on the Physical Characteristics of **(3-Bromopyridin-4-YL)methanol**

Introduction

(3-Bromopyridin-4-YL)methanol is a substituted pyridine derivative with significant applications as a versatile building block in organic synthesis.^[1] Its structure, featuring a pyridine ring with a bromine atom at the 3-position and a hydroxymethyl group at the 4-position, allows for selective modifications at these two reactive sites.^[1] This makes it a valuable intermediate in the synthesis of various biologically active molecules and complex chemical structures.^[1] This guide provides a detailed overview of the physical and chemical properties of **(3-Bromopyridin-4-YL)methanol**, along with experimental protocols for their determination, aimed at researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The key physical and chemical identifiers for **(3-Bromopyridin-4-YL)methanol** are summarized in the table below. These properties are crucial for its handling, characterization, and application in synthetic chemistry.

Property	Value	Source
IUPAC Name	(3-Bromopyridin-4-yl)methanol	[1]
CAS Number	146679-66-5	[1] [2]
Molecular Formula	C ₆ H ₆ BrNO	[1] [2]
Molecular Weight	188.02 g/mol	[1] [2]
Appearance	Off-white to light yellow solid	[2]
Boiling Point	287.1 ± 25.0 °C (Predicted)	[2]
Density	1.668 ± 0.06 g/cm ³ (Predicted)	[2]
pKa	12.72 ± 0.10 (Predicted)	[2]
Storage	Sealed in dry, Room Temperature	[2]
Canonical SMILES	C1=C(C(=CN=C1)Br)CO	[1]

Experimental Protocols

Synthesis of (3-Bromopyridin-4-YL)methanol

A common method for the synthesis of (3-Bromopyridin-4-YL)methanol involves the reduction of 3-bromo-4-pyridinecarboxaldehyde.[\[2\]](#)

Procedure:

- 3-bromo-4-pyridinecarboxaldehyde (3.0 g, 16.2 mmol) is dissolved in anhydrous methanol (40 mL).
- The solution is cooled to 0 °C.
- Sodium borohydride (NaBH₄) (0.736 g, 19.5 mmol) is slowly added to the solution.[\[2\]](#)
- The reaction mixture is stirred continuously at 0 °C for 2 hours under a nitrogen atmosphere.[\[2\]](#)

- Upon completion of the reaction, the solvent is removed by distillation under reduced pressure.[2]
- Water and ethyl acetate are added to the residue for extraction.
- The organic layer is separated, washed with distilled water, and dried over anhydrous sodium sulfate (Na_2SO_4).[2]
- The solvent is concentrated under reduced pressure to yield the final product, **(3-Bromopyridin-4-YL)methanol**, as a white powder.[2]

Determination of Melting Point

The melting point of a solid is a critical physical property for its identification and purity assessment.[3] For a crystalline solid like **(3-Bromopyridin-4-YL)methanol**, the following capillary method is a standard procedure.

Materials:

- (3-Bromopyridin-4-YL)methanol** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)
- Spatula
- Watch glass or weighing paper

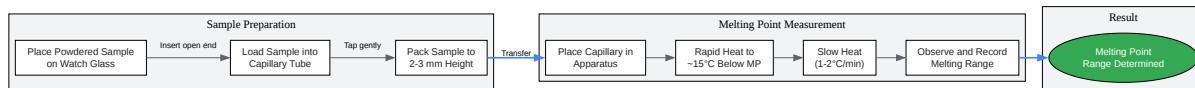
Procedure:

- Place a small amount of the powdered **(3-Bromopyridin-4-YL)methanol** onto a watch glass.
- Push the open end of a capillary tube into the powder to collect a small amount of the sample.[3]

- Gently tap the sealed bottom of the capillary tube on a hard surface to pack the sample down to a height of 2-3 mm.[3]
- Place the packed capillary tube into the heating block of the melting point apparatus.[3]
- Heat the sample rapidly to about 10-15 °C below the expected melting point.[3]
- Then, reduce the heating rate to approximately 1-2 °C per minute to ensure accurate measurement.[3]
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).[3]
- Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).[3]
- The recorded melting range provides an indication of the sample's purity. A narrow range is indicative of a pure compound.

Visualizations

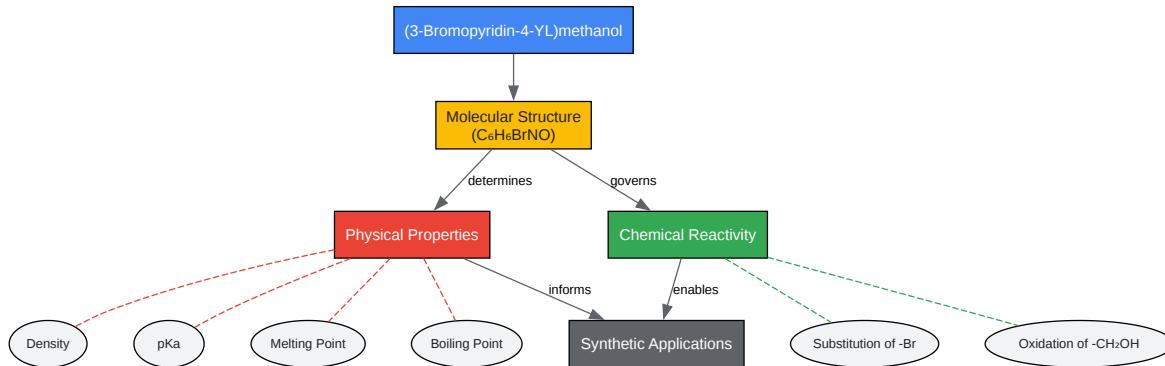
Experimental Workflow for Melting Point Determination



[Click to download full resolution via product page](#)

Caption: Workflow for determining the melting point of a solid organic compound.

Logical Relationship of Compound Properties

[Click to download full resolution via product page](#)

Caption: Interrelation of the structural and chemical properties of the compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (3-Bromopyridin-4-YL)methanol | 146679-66-5 | Benchchem [benchchem.com]
- 2. 3-Bromopyridine-4-methanol | 146679-66-5 [chemicalbook.com]
- 3. ursinus.edu [ursinus.edu]
- To cite this document: BenchChem. [Physical characteristics of (3-Bromopyridin-4-YL)methanol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b599396#physical-characteristics-of-3-bromopyridin-4-yl-methanol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com